

molecular formula and structure of triammonium citrate

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Compound of Interest

Compound Name: *Triammonium*

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An In-depth Technical Guide to Triammonium Citrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **triammonium** citrate, detailing its chemical structure, physicochemical properties, and key applications relevant to research and development. The information is intended to support professionals in leveraging this versatile compound in various scientific and pharmaceutical contexts.

Molecular Formula and Structure

Triammonium citrate is the ammonium salt of citric acid. In this compound, all three carboxylic acid groups of the citric acid molecule are deprotonated and have formed ionic bonds with ammonium ions (NH_4^+).^{[1][2][3][4]}

- Molecular Formula: $\text{C}_6\text{H}_{17}\text{N}_3\text{O}_7$ ^{[5][6][7]}
- Linear Formula: $\text{HOC}(\text{CO}_2\text{NH}_4)(\text{CH}_2\text{CO}_2\text{NH}_4)_2$
- Structure: **Triammonium** citrate is comprised of a central citrate anion and three ammonium cations. The citrate anion provides a backbone with three carboxylate groups and one hydroxyl group, which are available for chelation and buffering.

Physicochemical Properties

Triammonium citrate is a white, crystalline, or granular solid that is highly soluble in water.^[1]^[8]^[9] It is known for its buffering capacity and its ability to act as a chelating agent.^[2]^[8]^[10]^[11] A summary of its key quantitative properties is provided in the table below.

Property	Value	Reference
CAS Number	3458-72-8	^[5]
Molecular Weight	243.22 g/mol	^[6] ^[7]
Appearance	White crystalline powder/solid	^[1] ^[2] ^[7]
Melting Point	~185 °C (with decomposition)	^[12]
Solubility in Water	>1000 g/L	^[8]
pH (5% aqueous solution)	6.0 - 8.0	^[12] ^[13]
pKa Values (of Citric Acid at 25°C)	pKa ₁ = 3.13, pKa ₂ = 4.76, pKa ₃ = 6.40	^[1] ^[5] ^[14]

Experimental Protocols

This section details methodologies for key experiments and applications involving citrate compounds, which are directly applicable to **triammonium** citrate.

3.1. Preparation of a 0.1 M Citrate Buffer Solution

Citrate buffers are widely used in biological and chemical research due to their buffering capacity over a pH range of approximately 3.0 to 6.2.^[15]^[16] This protocol describes the preparation of a citrate buffer using **triammonium** citrate and citric acid.

Materials:

- **Triammonium** citrate (MW: 243.22 g/mol)
- Citric acid, anhydrous (MW: 192.12 g/mol)

- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks and beakers
- 0.1 M HCl and 0.1 M NaOH for pH adjustment

Procedure:

- Prepare Stock Solutions:
 - 0.1 M Citric Acid: Dissolve 1.921 g of anhydrous citric acid in deionized water and bring the final volume to 100 mL in a volumetric flask.
 - 0.1 M **Triammonium** Citrate: Dissolve 2.432 g of **triammonium** citrate in deionized water and bring the final volume to 100 mL in a volumetric flask.
- Buffer Preparation:
 - To prepare a buffer of a specific pH, mix the stock solutions in the ratios indicated in established tables for citrate buffers. For example, to achieve a pH of approximately 5.0, you would mix a larger volume of the **triammonium** citrate solution with a smaller volume of the citric acid solution.
 - Alternatively, start with the 0.1 M **triammonium** citrate solution and adjust the pH downwards by adding the 0.1 M citric acid solution until the desired pH is reached.
- pH Adjustment:
 - Place a calibrated pH electrode in the buffer solution.
 - Slowly add 0.1 M HCl or 0.1 M NaOH to make fine adjustments to the pH until the target value is achieved.
- Final Volume:

- Once the desired pH is reached, transfer the solution to a volumetric flask and add deionized water to the final desired volume (e.g., 1 L).
- Storage:
 - Store the buffer at room temperature for up to 3 months. For longer storage, refrigeration at 4°C is recommended.[\[17\]](#)[\[18\]](#)

3.2. Synthesis of Citrate-Stabilized Silver Nanoparticles (AgNPs)

Citrate ions are commonly used as both a reducing agent and a stabilizing agent in the synthesis of metallic nanoparticles.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) This protocol is adapted for the use of **triammonium** citrate.

Materials:

- Silver nitrate (AgNO_3)
- **Triammonium** citrate
- Deionized water
- Heating mantle with magnetic stirring
- Erlenmeyer flasks and beakers
- Condenser

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 1 mM solution of silver nitrate by dissolving the appropriate amount of AgNO_3 in deionized water.
 - Prepare a 1% (w/v) solution of **triammonium** citrate in deionized water.
- Synthesis Reaction:

- In a clean Erlenmeyer flask, add 50 mL of the 1 mM AgNO_3 solution.
- Heat the solution to a rolling boil while stirring vigorously.
- To the boiling solution, quickly add 5 mL of the 1% **triammonium** citrate solution.
- The solution will undergo a series of color changes, typically from colorless to a pale yellow, then to a deeper yellow or reddish-brown, indicating the formation of silver nanoparticles.
- Reaction Completion and Cooling:
 - Continue heating and stirring the solution for approximately 15-20 minutes until the color is stable.
 - Remove the flask from the heat and allow it to cool to room temperature while stirring.
- Characterization:
 - The synthesized AgNPs can be characterized using UV-Visible spectroscopy, which should show a characteristic surface plasmon resonance peak for silver nanoparticles (typically around 400-450 nm).
- Storage:
 - Store the colloidal silver nanoparticle solution in a dark bottle at 4°C to prevent aggregation.

Key Applications and Logical Relationships

Triammonium citrate's utility stems from the chemical properties of the citrate ion, particularly its role as a buffer and a chelating agent.

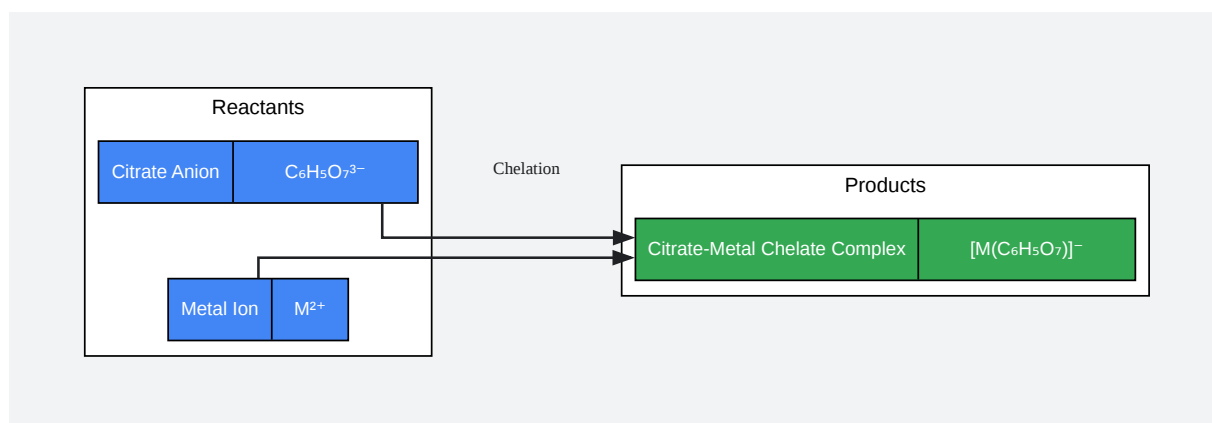
4.1. Buffering Action

The citrate ion is the conjugate base of the weak triprotic citric acid. The presence of three carboxylate groups allows it to buffer effectively across a range of pH values. This is critical in

pharmaceutical formulations to maintain the stability and solubility of active pharmaceutical ingredients (APIs) and in biological assays to ensure optimal enzyme activity.[9][11]

4.2. Chelation of Metal Ions

The carboxylate and hydroxyl groups of the citrate ion can form stable complexes with multivalent metal cations. This process, known as chelation, is fundamental to many of its applications. For example, in drug development, it can be used to sequester trace metal ions that might otherwise catalyze the degradation of an API. In industrial settings, it's used for rust removal and water treatment by sequestering iron and calcium ions.[8][10] The diagram below illustrates the chelation of a generic divalent metal ion (M^{2+}) by the citrate anion.



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Caption: Chelation of a metal ion by a citrate anion.

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